

Application Notes and Protocols: Preparation of LUF5771 Stock Solution in DMSO

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Compound of Interest

Compound Name: LUF5771

Cat. No.: B8193206

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Abstract

These application notes provide a detailed protocol for the preparation, handling, and storage of a stock solution of **LUF5771** using Dimethyl Sulfoxide (DMSO) as the solvent. **LUF5771** is a potent allosteric inhibitor of the recombinant luteinizing hormone (recLH) receptor, a G-protein coupled receptor (GPCR) crucial for reproductive function.[1][2] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and the integrity of downstream applications in drug discovery and development. This document outlines the necessary materials, a step-by-step experimental protocol, and important safety considerations. Additionally, a summary of the key quantitative data is provided, along with diagrams illustrating the experimental workflow and the relevant biological signaling pathway.

Introduction to LUF5771

LUF5771 is a small molecule that acts as a negative allosteric modulator of the luteinizing hormone/chorionic gonadotropin receptor (LHCGR).[1][2] Unlike orthosteric inhibitors that compete with the endogenous ligand at the binding site, allosteric inhibitors bind to a distinct site on the receptor, inducing a conformational change that prevents signal transduction.[2] **LUF5771** has been identified as a valuable tool for studying the physiological roles of the LH receptor and for the potential development of novel therapeutics targeting reproductive disorders. It has also been observed to exhibit partial agonist activity at higher concentrations.

Quantitative Data Summary

All quantitative data relevant to the preparation of the **LUF5771** stock solution is summarized in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	357.44 g/mol	
Molecular Formula	C ₂₄ H ₂₃ NO ₂	
CAS Number	1141802-49-4	
Appearance	White to off-white solid	
Solubility in DMSO	100 mg/mL (279.77 mM)	
Storage (Powder)	-20°C for 3 years	
Storage (Stock Solution in DMSO)	-80°C for 6 months; -20°C for 1 month	

Experimental Protocol: Preparation of LUF5771 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **LUF5771** in DMSO.

3.1. Materials

- **LUF5771** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer

- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

3.2. Procedure

- Preparation: Before starting, ensure the work area is clean and dry. Allow the **LUF5771** powder and DMSO to equilibrate to room temperature to prevent condensation.
- Weighing **LUF5771**: Tare a clean, dry microcentrifuge tube on the analytical balance. Carefully weigh the desired amount of **LUF5771** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.57 mg of **LUF5771**.
 - Calculation:
 - Desired Concentration (M) = 0.010 mol/L
 - Desired Volume (L) = 0.001 L
 - Molecular Weight (g/mol) = 357.44 g/mol
 - Mass (g) = 0.010 mol/L * 0.001 L * 357.44 g/mol = 0.00357 g = 3.57 mg
- Adding DMSO: Using a calibrated pipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **LUF5771** powder. To prepare a 10 mM solution with 3.57 mg of **LUF5771**, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly for at least 1-2 minutes to facilitate dissolution.
- Ultrasonication (if necessary): If the **LUF5771** does not fully dissolve with vortexing, place the tube in an ultrasonic bath for 5-10 minutes at room temperature. Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

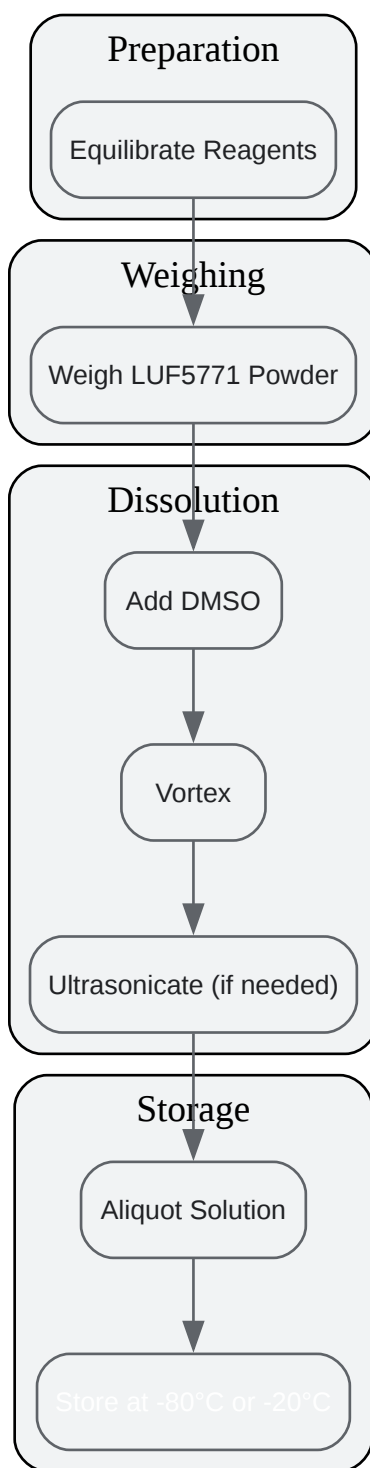
3.3. Safety Precautions

- Always wear appropriate PPE, including safety glasses, a lab coat, and gloves, when handling **LUF5771** and DMSO.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Refer to the Safety Data Sheet (SDS) for **LUF5771** and DMSO for complete safety information.

Visualizations

4.1. Experimental Workflow

The following diagram illustrates the step-by-step workflow for preparing the **LUF5771** stock solution.

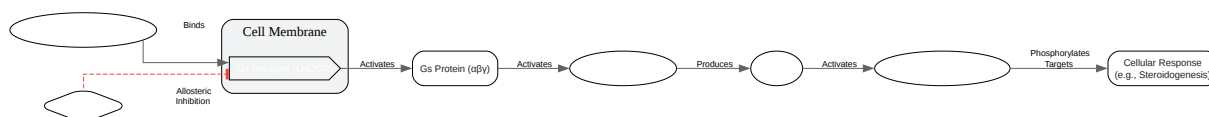


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Caption: Workflow for **LUF5771** Stock Solution Preparation.

4.2. Luteinizing Hormone (LH) Receptor Signaling Pathway and **LUF5771** Inhibition

The diagram below depicts the signaling cascade initiated by the LH receptor and indicates the point of allosteric inhibition by **LUF5771**. The LH receptor is a G-protein coupled receptor that, upon activation by LH, stimulates the Gs alpha subunit. This leads to the activation of adenylyl cyclase, an increase in intracellular cyclic AMP (cAMP), and the subsequent activation of Protein Kinase A (PKA), which mediates downstream cellular responses.



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Caption: **LUF5771** Allosteric Inhibition of LH Receptor Signaling.

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References

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- 2. Allosteric regulation - Wikipedia [en.wikipedia.org]
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